

# 2-Chloroethyl thiocyanate chemical properties

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## Compound of Interest

Compound Name:	2-Chloroethyl thiocyanate
CAS No.:	928-57-4
Cat. No.:	B1593762

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Title: Technical Monograph: **2-Chloroethyl Thiocyanate** – A Bifunctional Synthon for Heterocyclic Architecture<sup>[1]</sup>

Executive Summary **2-Chloroethyl thiocyanate** (CAS 928-57-4) is a specialized bifunctional alkylating agent characterized by the presence of a primary alkyl chloride and a thiocyanate group separated by an ethylene bridge.<sup>[1]</sup> Its utility in medicinal chemistry stems from its "chameleon-like" reactivity: it functions as a stable source of the thiocyanate anion, a soft electrophile, and—crucially—as a masked precursor to 2-chloroethyl isothiocyanate via thermal rearrangement.<sup>[1]</sup> This monograph details the physicochemical properties, synthesis, and mechanistic pathways of **2-chloroethyl thiocyanate**, with a focus on its critical role in the synthesis of 2-aminothiazolines, a privileged scaffold in drug discovery.<sup>[1]</sup>

## Part 1: Physicochemical Profile<sup>[1]</sup><sup>[2]</sup>

**2-Chloroethyl thiocyanate** exhibits a distinct reactivity profile driven by the polarization of the C-Cl and S-CN bonds.<sup>[1]</sup> Unlike simple alkyl halides, the thiocyanate group introduces significant dipole interactions and the potential for linkage isomerism.<sup>[1]</sup>

Table 1: Physicochemical Constants

Property	Value	Notes
CAS Number	928-57-4	
Molecular Formula	C <sub>3</sub> H <sub>4</sub> CINS	
Molecular Weight	121.59 g/mol	
Appearance	Colorless to pale yellow liquid	Darkens upon oxidation/polymerization
Boiling Point	198–203 °C (dec.) <sup>[1]</sup>	Caution: Thermal rearrangement occurs near BP
Density	1.284 g/cm <sup>3</sup> (25 °C)	Denser than water
Refractive Index	1.5140	
Solubility	Low in water; Soluble in EtOH, Et <sub>2</sub> O, CHCl <sub>3</sub>	Lipophilic character dominates
Stability	Moisture sensitive; Thermolabile	Isomerizes to isothiocyanate >100°C

## Structural Analysis

The molecule features two electrophilic centers:

- C-Cl Carbon: A hard electrophile susceptible to nucleophilic substitution ( ).<sup>[1]</sup>
- Thiocyanate Carbon: A soft electrophile.<sup>[1]</sup> However, the S-CN bond is labile.<sup>[1]</sup> Upon heating, the thiocyanate group ( ) undergoes a [3,3]-sigmatropic-like rearrangement to the isothiocyanate ( ), which is thermodynamically favored in high-temperature regimes for this specific scaffold.<sup>[1]</sup>

## Part 2: Synthetic Pathways & Production<sup>[3]</sup>

The synthesis of **2-chloroethyl thiocyanate** is a classic nucleophilic substitution, but process control is vital to prevent premature isomerization or polymerization.[1]

## Protocol: Nucleophilic Substitution

Reagents: 1-Bromo-2-chloroethane, Potassium Thiocyanate (KSCN), Ethanol (95%).[1]

- Preparation: Dissolve KSCN (1.1 eq) in ethanol. 1-Bromo-2-chloroethane (1.0 eq) is preferred over 1,2-dichloroethane due to the higher leaving group ability of bromide ( vs ), ensuring regioselectivity at the bromo-terminus.[1]
- Reaction: The mixture is refluxed for 3–5 hours. The reaction is monitored by TLC (silica, hexane:EtOAc) for the disappearance of the alkyl bromide.[1]
- Workup: The precipitated KBr is filtered. The solvent is removed under reduced pressure at temperatures below 50°C to avoid isomerization.[1]
- Purification: Vacuum distillation is possible but risky due to thermal instability.[1] Column chromatography is preferred for high-purity applications.[1]

Critical Control Point: If the reaction temperature exceeds 80°C for prolonged periods, significant amounts of 2-chloroethyl isothiocyanate (CAS 6099-88-3) will form.[1] For applications requiring the thiocyanate specifically, keep processing temperatures low.[1]

## Part 3: Chemical Reactivity & Transformations[1][2] [4][5]

The defining feature of **2-chloroethyl thiocyanate** is its ability to access the thiazoline ring system.[1] This transformation is the primary reason for its inclusion in diverse pharmaceutical libraries.[1]

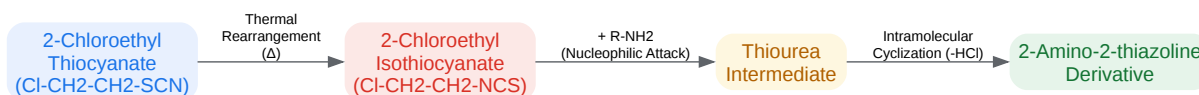
### The Isomerization-Cyclization Pathway

While **2-chloroethyl thiocyanate** can react directly, it most often serves as a precursor to 2-chloroethyl isothiocyanate.[1] When treated with primary amines, the isothiocyanate

intermediate is trapped to form a thiourea, which then spontaneously cyclizes.[1]

Mechanism:

- Isomerization: Thermal equilibrium shifts towards Cl-CH<sub>2</sub>-CH<sub>2</sub>-NCS.[1]
- Addition: A primary amine ( ) attacks the central carbon of the isothiocyanate ( ) to form a transient thiourea.[1]
- Cyclization: The sulfur atom of the thiourea acts as an internal nucleophile, displacing the terminal chloride (intramolecular ) to close the 5-membered ring.[1]
- Result: Formation of a 2-amino-2-thiazoline salt.



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Figure 1: The reaction cascade from **2-chloroethyl thiocyanate** to 2-aminothiazoline scaffolds.

## Heterocycle Synthesis Applications

This pathway is utilized to synthesize radioprotective agents (e.g., derivatives of 2-aminoethylisothiuronium) and antihypertensive agents (clonidine analogs).[1]

- Reaction with Phenols/Thiols: Under basic conditions, the alkyl chloride reacts preferentially, yielding 2-(aryloxy)ethyl thiocyanates, which are precursors to antifungal agents like Fenticlor derivatives.[1]
- Oxidation: Treatment with mild oxidants can convert the thiocyanate to a sulfonyl cyanide or sulfonic acid, though this destroys the bifunctional utility.[1]

## Part 4: Biological Implications & Safety[1][6]

Safety Data Sheet (SDS) Summary:

- GHS Classification: Acute Tox. 3 (Oral/Dermal/Inhalation).[1]
- Signal Word: DANGER.
- Hazard Statements: H301, H311, H331 (Toxic if swallowed, in contact with skin, or inhaled). [1]

Toxicological Mechanism:

- Alkylating Potential: As a nitrogen mustard analog (half-mustard), it can alkylate DNA/proteins, though less aggressively than bis(2-chloroethyl)sulfide.[1]
- Cyanide Release: Metabolic hydrolysis by glutathione S-transferases or hepatic enzymes can release free cyanide ( ) or thiocyanate ( ) ions.[1] While thiocyanate is less toxic, high loads can cause "thiocyanate intoxication" (confusion, psychosis, ataxia).[1]

Handling Protocol:

- Engineering Controls: Use only in a Class II Biosafety Cabinet or chemical fume hood with high-efficiency filtration.
- Decontamination: Spills should be treated with an aqueous solution of sodium hypochlorite (bleach) and sodium hydroxide to oxidize the sulfur and neutralize the cyanide potential.[1]

## Part 5: Applications in Medicinal Chemistry[1][2][4]

**2-Chloroethyl thiocyanate** is a "linchpin" reagent for constructing sulfur-nitrogen heterocycles. [1]

Table 2: Key Synthetic Applications

Target Scaffold	Reaction Partner	Mechanism	Drug/Bioactive Examples
2-Amino-2-thiazoline	Primary Amines ( )	Addition-Cyclization	Xylazine (analog), Riluzole (precursors)
Imidazolidine-2-thione	Diamines	Double substitution	Antithyroid agents
Thiazolidin-2-one	Acid Hydrolysis	Hydrolysis-Cyclization	Glitazones (related pathway)
Thioethers	Thiolates ( )	Nucleophilic Substitution	Linker chemistry in ADCs

Case Study: Thiazoline Synthesis In the development of novel histamine H2-receptor antagonists, researchers utilize 2-chloroethyl isothiocyanate (derived from the thiocyanate) to introduce the thiazoline ring, which mimics the imidazole ring of histamine but with altered lipophilicity and metabolic stability.[1]

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 70231, **2-Chloroethyl thiocyanate**. Retrieved from [\[Link\]](#)
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